

# In-Depth Technical Guide: 4-((tert-Butoxycarbonyl)amino)nicotinic Acid

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## Compound of Interest

**Compound Name:** 4-((tert-Butoxycarbonyl)amino)nicotinic acid

**Cat. No.:** B1322660

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CAS Number: 171178-34-0

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## Introduction

**4-((tert-Butoxycarbonyl)amino)nicotinic acid** is a vital heterocyclic building block in modern medicinal chemistry and drug discovery. Its unique structural features, combining a pyridine core with a protected amine and a carboxylic acid, make it a versatile intermediate for the synthesis of a wide array of complex molecules, particularly in the development of novel therapeutics. The tert-butoxycarbonyl (Boc) protecting group offers stability under various reaction conditions and allows for selective deprotection, a crucial aspect in multi-step organic synthesis.

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and applications of **4-((tert-Butoxycarbonyl)amino)nicotinic acid**, with a focus on its role in the development of C5aR antagonists and other biologically active compounds. Detailed experimental protocols and safety information are also included to assist researchers in its effective and safe handling and utilization.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental for its application in research and development. The key properties of **4-((tert-Butoxycarbonyl)amino)nicotinic acid** are summarized in the table below.

Property	Value	Source
CAS Number	171178-34-0	
Molecular Formula	C <sub>11</sub> H <sub>14</sub> N <sub>2</sub> O <sub>4</sub>	
Molecular Weight	238.24 g/mol	
Appearance	Off-white to white or light yellow solid	
Purity	≥95% (NMR)	
Predicted Boiling Point	348.4 ± 27.0 °C	
Predicted Density	1.293 ± 0.06 g/cm <sup>3</sup>	
Predicted pKa	1.70 ± 0.36	
Storage Conditions	Store at 0-8 °C in an inert atmosphere, Room Temperature	

## Synthesis

The most common and practical synthesis of **4-((tert-Butoxycarbonyl)amino)nicotinic acid** involves the hydrolysis of its corresponding methyl ester, methyl 4-((tert-butoxycarbonyl)amino)nicotinate. This method is efficient and yields the desired product in high purity.

## General Synthesis Workflow

The synthesis can be visualized as a two-step process starting from 4-aminonicotinic acid, though it is often prepared from its methyl ester. The general workflow involves the protection of the amino group followed by hydrolysis of the ester.



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Caption: General synthesis workflow for **4-((tert-Butoxycarbonyl)amino)nicotinic acid**.

## Experimental Protocol: Hydrolysis of Methyl 4-((tert-butoxycarbonyl)amino)nicotinate

This protocol provides a detailed method for the preparation of **4-((tert-Butoxycarbonyl)amino)nicotinic acid** from its methyl ester.

Materials:

- Methyl 4-((tert-butoxycarbonyl)amino)nicotinate
- Dioxane
- Aqueous Sodium Hydroxide (NaOH) solution (e.g., 1 M)
- Aqueous Hydrochloric Acid (HCl) solution (e.g., 1 M)
- Chloroform (or other suitable organic solvent for extraction)
- Anhydrous Magnesium Sulfate (MgSO<sub>4</sub>) or Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve methyl 4-((tert-butoxycarbonyl)amino)nicotinate in dioxane in a round-bottom flask.
- Add the aqueous sodium hydroxide solution to the flask.
- Heat the reaction mixture with stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Neutralize the reaction mixture by adding aqueous hydrochloric acid until the pH is acidic.
- Transfer the mixture to a separatory funnel and extract the product with an organic solvent like chloroform multiple times.
- Combine the organic layers and dry over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the organic phase under reduced pressure using a rotary evaporator to yield **4-((tert-Butoxycarbonyl)amino)nicotinic acid** as a solid.

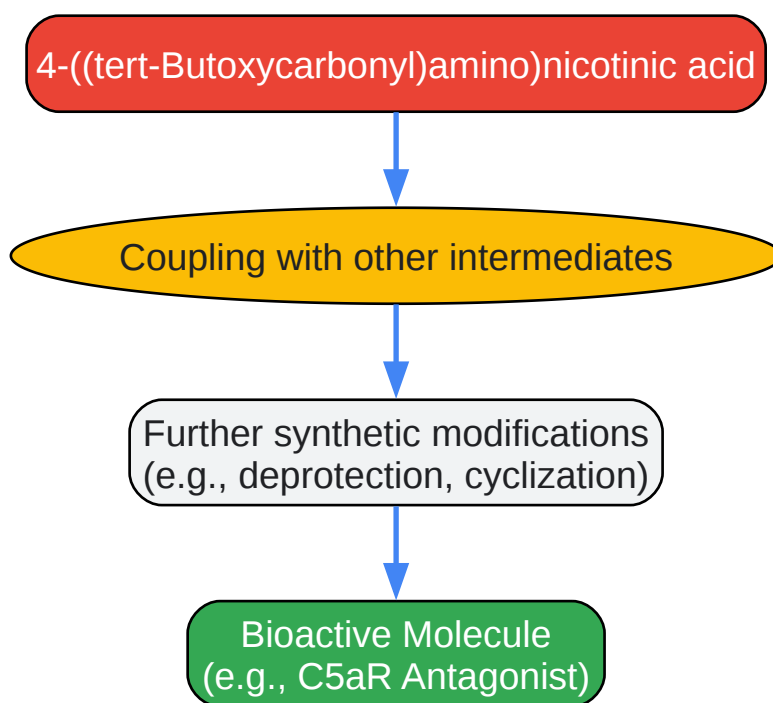
## Applications in Drug Discovery and Development

**4-((tert-Butoxycarbonyl)amino)nicotinic acid** is a key intermediate in the synthesis of various pharmaceuticals, particularly those targeting neurological disorders. Its structural motif is found in a number of drug candidates and investigational compounds.

## Intermediate in the Synthesis of C5aR Antagonists

A significant application of this compound is in the preparation of C5a receptor (C5aR) antagonists. C5aR is a G protein-coupled receptor involved in inflammatory responses, and its antagonists are being investigated for the treatment of various inflammatory diseases. The synthesis of these antagonists often involves the coupling of **4-((tert-Butoxycarbonyl)amino)nicotinic acid** with other complex molecular fragments.

The general logical relationship for its use as a building block is depicted below:



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Caption: Logical flow of utilizing the title compound in drug synthesis.

## Safety and Handling

While a specific Safety Data Sheet (SDS) for **4-((tert-Butoxycarbonyl)amino)nicotinic acid** is not readily available, data from structurally related compounds suggest that it should be handled with care in a laboratory setting.

General Safety Precautions:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area or a fume hood.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible substances. Keep the container tightly closed.

Hazard Identification (based on related compounds):

- May cause skin and eye irritation.
- May be harmful if swallowed.

In case of exposure, follow standard first-aid procedures and seek medical attention if symptoms persist.

## Conclusion

**4-((tert-Butoxycarbonyl)amino)nicotinic acid** (CAS 171178-34-0) is a commercially available and highly valuable building block for the synthesis of complex organic molecules. Its utility is particularly pronounced in the field of medicinal chemistry, where it serves as a crucial intermediate for the development of novel therapeutics, including C5aR antagonists. This guide has provided a detailed overview of its properties, synthesis, applications, and handling, offering a valuable resource for researchers and professionals in the pharmaceutical and chemical industries. The strategic use of this compound will undoubtedly continue to contribute to the advancement of drug discovery and development.

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